

Synthesis of Pemetrexed Diethyl Ester: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: *Pemetrexed Diethyl Ester*

CAS No.: *146943-43-3*

Cat. No.: *B041877*

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This document provides a comprehensive guide for the synthesis of **Pemetrexed Diethyl Ester**, a key intermediate in the preparation of the potent multi-targeted antifolate, Pemetrexed. This guide is intended for researchers, scientists, and drug development professionals, offering not only a step-by-step protocol but also the underlying scientific rationale for the procedural choices, ensuring both reproducibility and a deeper understanding of the synthetic process.

Introduction

Pemetrexed is a cornerstone in the treatment of various cancers, including malignant pleural mesothelioma and non-small cell lung cancer.^[1] Its mechanism of action involves the inhibition of multiple folate-dependent enzymes crucial for the biosynthesis of purines and pyrimidines, thereby disrupting DNA and RNA synthesis in rapidly dividing cancer cells. The synthesis of Pemetrexed often proceeds through the formation of its diethyl ester derivative, which facilitates purification and handling before the final saponification to the active pharmaceutical ingredient.

This application note details a robust and well-documented synthetic route to **Pemetrexed Diethyl Ester**, focusing on the coupling of 4-[2-(2-amino-4,7-dihydro-4-oxo-1H-pyrrolo[2,3-

d]pyrimidin-5-yl)ethyl]benzoic acid with L-glutamic acid diethyl ester.

Synthetic Pathway Overview

The synthesis of **Pemetrexed Diethyl Ester** is achieved through a convergent approach, primarily involving a peptide bond formation. The key steps are:

- **Activation of the Carboxylic Acid:** The carboxylic acid moiety of the pyrrolo[2,3-d]pyrimidine core is activated to facilitate nucleophilic attack by the amine.
- **Peptide Coupling:** The activated carboxylic acid is then reacted with the amino group of L-glutamic acid diethyl ester to form the desired amide bond.
- **Purification via Tosylate Salt Formation:** The crude **Pemetrexed Diethyl Ester** is often converted to its p-toluenesulfonate (tosylate) salt, which can be readily purified by crystallization.
- **Liberation of the Free Base:** The purified tosylate salt is then converted back to the free base of **Pemetrexed Diethyl Ester**.

Materials and Reagents

Reagent	CAS Number	Molecular Formula	Notes
4-[2-(2-amino-4,7-dihydro-4-oxo-1H-pyrrolo[2,3-d]pyrimidin-5-yl)ethyl]benzoic acid	137281-39-1	C ₁₅ H ₁₄ N ₄ O ₃	The core heterocyclic component.
L-Glutamic acid diethyl ester hydrochloride	1118-89-4	C ₉ H ₁₈ ClNO ₄	The amino acid component.
2-Chloro-4,6-dimethoxy-1,3,5-triazine (CDMT)	3140-73-6	C ₅ H ₆ ClN ₃ O ₂	The coupling agent.
N-Methylmorpholine (NMM)	109-02-4	C ₅ H ₁₁ NO	A tertiary amine base.
p-Toluenesulfonic acid monohydrate	6192-52-5	C ₇ H ₁₀ O ₄ S	For salt formation and purification.
Dichloromethane (DCM)	75-09-2	CH ₂ Cl ₂	Anhydrous, for reaction and extraction.
Dimethylformamide (DMF)	68-12-2	C ₃ H ₇ NO	Anhydrous, as a reaction solvent.
Ethanol (EtOH)	64-17-5	C ₂ H ₅ OH	For crystallization and washing.
Sodium Bicarbonate (NaHCO ₃)	144-55-8	NaHCO ₃	For workup and free base liberation.
Anhydrous Sodium Sulfate (Na ₂ SO ₄)	7757-82-6	Na ₂ SO ₄	For drying organic layers.

Experimental Protocols

Part 1: Synthesis of Pemetrexed Diethyl Ester p-Toluenesulfonate Salt

This part of the protocol describes the coupling reaction and the subsequent purification of the product as its tosylate salt.

Step 1: Preparation of L-Glutamic Acid Diethyl Ester Free Base

- Dissolve L-Glutamic acid diethyl ester hydrochloride (1.0 eq) in dichloromethane (DCM).
- To this solution, add a saturated aqueous solution of sodium bicarbonate (NaHCO_3) and stir vigorously for 30 minutes.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4).
- Filter and concentrate the solution under reduced pressure to obtain L-glutamic acid diethyl ester as an oil. Use this immediately in the next step.

Step 2: Peptide Coupling and Tosylate Salt Formation

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend 4-[2-(2-amino-4,7-dihydro-4-oxo-1H-pyrrolo[2,3-d]pyrimidin-5-yl)ethyl]benzoic acid (1.0 eq) in anhydrous dimethylformamide (DMF).
- Cool the suspension to 0-5 °C in an ice bath.
- Add N-methylmorpholine (NMM) (2.2 eq) to the suspension, followed by the portion-wise addition of 2-chloro-4,6-dimethoxy-1,3,5-triazine (CDMT) (1.1 eq), ensuring the temperature remains below 5 °C.
- Stir the reaction mixture at 0-5 °C for 1-2 hours. The suspension should become a clear solution as the activated ester forms.

- To this solution, add a solution of the freshly prepared L-glutamic acid diethyl ester (from Step 1, ~1.1 eq) in a small amount of anhydrous DMF.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Once the reaction is complete, dilute the mixture with dichloromethane (DCM) and wash with water, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Pemetrexed Diethyl Ester** as an oil or foam.
- Dissolve the crude product in ethanol.
- To this solution, add a solution of p-toluenesulfonic acid monohydrate (1.0 eq) in ethanol.
- Stir the mixture at 50-60 °C for 1-2 hours, then cool to room temperature to allow for precipitation.
- Filter the solid, wash with cold ethanol, and dry under vacuum to afford **Pemetrexed Diethyl Ester** p-toluenesulfonate salt as a white to off-white solid.

Part 2: Conversion of the Tosylate Salt to Pemetrexed Diethyl Ester Free Base

This part of the protocol details the liberation of the free base from its purified tosylate salt.

- Suspend the **Pemetrexed Diethyl Ester** p-toluenesulfonate salt (1.0 eq) in a biphasic mixture of dichloromethane (DCM) and a saturated aqueous solution of sodium bicarbonate (NaHCO_3).
- Stir the mixture vigorously at room temperature for 1-2 hours.
- Monitor the conversion by TLC, observing the disappearance of the salt spot and the appearance of the free base spot.

- Separate the organic layer.
- Extract the aqueous layer with additional portions of DCM.
- Combine the organic layers, wash with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The resulting residue is **Pemetrexed Diethyl Ester** free base, which can be further purified by column chromatography on silica gel if necessary, although the salt precipitation method often yields a high-purity product.

Mechanistic Insights

The core of this synthesis is the peptide bond formation facilitated by CDMT. The mechanism is as follows:

- **Activation:** In the presence of the base N-methylmorpholine (NMM), the carboxylic acid is deprotonated to its carboxylate anion.
- **Formation of the Active Ester:** The carboxylate anion attacks the electrophilic carbon of CDMT, displacing the chloride ion and forming a highly reactive O-acyltriazine intermediate.
- **Nucleophilic Attack:** The amino group of L-glutamic acid diethyl ester acts as a nucleophile, attacking the carbonyl carbon of the activated ester.
- **Amide Bond Formation:** This attack leads to the formation of a tetrahedral intermediate, which then collapses to form the stable amide bond of **Pemetrexed Diethyl Ester** and releases a non-reactive triazine byproduct.

The use of NMM is crucial as it acts as a base to deprotonate the carboxylic acid and also to neutralize the HCl generated during the reaction, driving the equilibrium towards product formation.

Characterization

The synthesized **Pemetrexed Diethyl Ester** should be thoroughly characterized to confirm its identity and purity.

Expected Analytical Profile:

- ^1H NMR (400 MHz, DMSO- d_6): Expected signals would include aromatic protons from the benzoyl and pyrrolopyrimidine rings, ethyl ester protons (triplet and quartet), and protons from the glutamic acid backbone and the ethyl bridge.
- ^{13}C NMR (100 MHz, DMSO- d_6): Expected signals would correspond to the carbonyl carbons of the esters and amide, aromatic carbons, and aliphatic carbons of the ethyl groups, glutamic acid backbone, and the ethyl bridge.
- Mass Spectrometry (ESI+): The expected m/z for the protonated molecule $[\text{M}+\text{H}]^+$ would be approximately 484.22.
- HPLC: Purity should be assessed using a suitable reverse-phase HPLC method. A high-purity product (>98%) is expected after the tosylate salt purification.

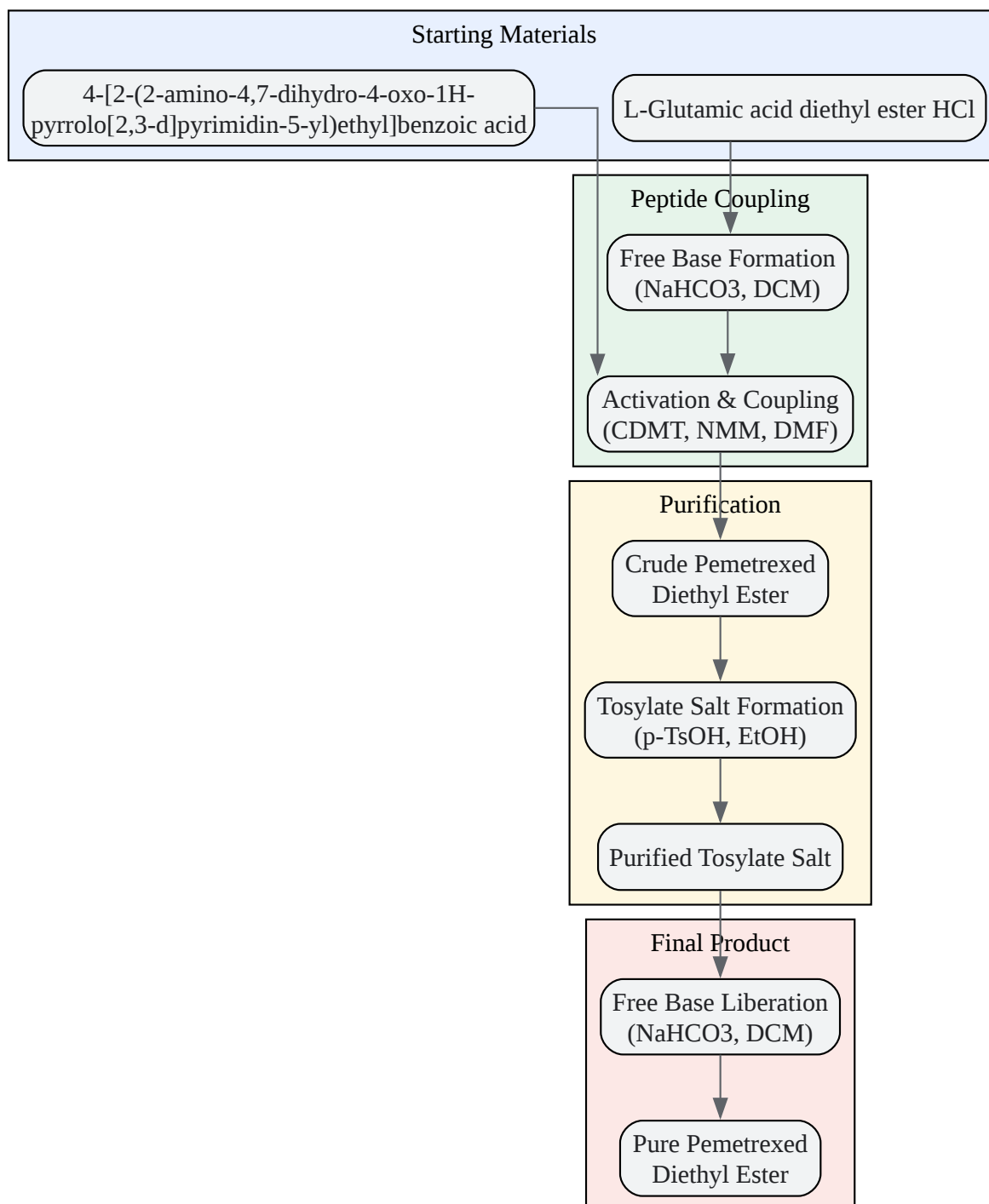
Safety Precautions

It is imperative to handle all chemicals with appropriate safety measures in a well-ventilated fume hood.

- Personal Protective Equipment (PPE): Wear safety goggles, a lab coat, and chemical-resistant gloves at all times.
- Reagent Handling:
 - CDMT: Can cause serious eye damage and may cause an allergic skin reaction. Avoid inhalation of dust and contact with skin and eyes.
 - N-Methylmorpholine: Flammable liquid and vapor. It is harmful if swallowed, inhaled, or absorbed through the skin and causes severe skin burns and eye damage.
 - Dichloromethane and Dimethylformamide: These are hazardous solvents. Avoid inhalation of vapors and skin contact.

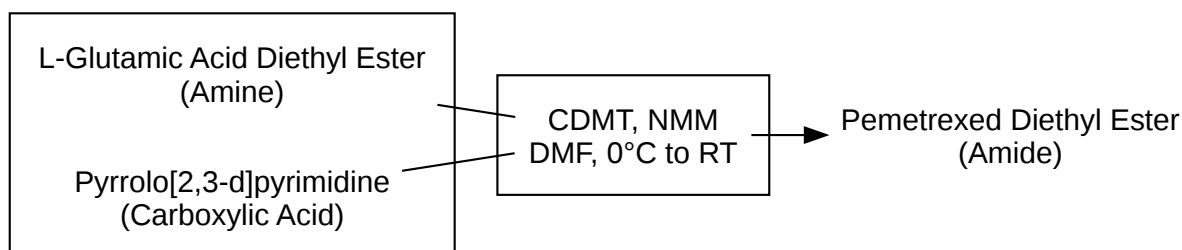
- Waste Disposal: Dispose of all chemical waste according to institutional and local regulations.

Visualizations



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Caption: Experimental workflow for the synthesis of **Pemetrexed Diethyl Ester**.



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Caption: Overall reaction scheme for the synthesis of **Pemetrexed Diethyl Ester**.

References

- Synthesis and Physicochemical Characterization of the Impurities of Pemetrexed Disodium, an Anticancer Drug. *Molecules*, 2016. [[Link](#)]
- A novel process for the synthesis of pemetrexed disodium salt.
- Method for preparing improved intermediate for producing high-purity pemetrexed and method for producing high-purity pemetrexed using the intermediate.
- **Pemetrexed Diethyl Ester**. PubChem. [[Link](#)]

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Sources

- 1. Synthesis and Physicochemical Characterization of the Impurities of Pemetrexed Disodium, an Anticancer Drug - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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